

# Section 1: Compound Profile & Strategic Importance in Research

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## Compound of Interest

Compound Name: *4-Chloro-quinoline-3-carboxylic acid*

Cat. No.: *B8516075*

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4-Chloro-quinoline-3-carboxylic acid (CAS No. 179024-66-9) is a heterocyclic organic compound featuring a quinoline core functionalized with a chlorine atom and a carboxylic acid group.[1] Its molecular structure, particularly the presence of reactive sites like the chloro and carboxylic acid moieties, makes it a valuable and versatile building block in medicinal chemistry and drug development.[1][2] The quinoline scaffold is a privileged structure in pharmacology, appearing in numerous approved drugs, and this chlorinated derivative serves as a key intermediate for synthesizing novel therapeutic agents and functional materials.[2]

Given its role in early-stage research and development, a thorough understanding of its safety profile is not merely a regulatory formality but a cornerstone of responsible science. Professionals handling this compound must operate with a proactive safety mindset, grounded in a detailed analysis of its potential hazards, even when comprehensive toxicological data is limited. This guide provides a deep dive into the safety considerations, handling protocols, and emergency procedures for 4-Chloro-quinoline-3-carboxylic acid, designed for the scientists and researchers at the forefront of innovation.

Property	Data	Source
Chemical Formula	C <sub>10</sub> H <sub>6</sub> ClNO <sub>2</sub>	[1]
Molecular Weight	~207.61 g/mol	[1][3]
Synonyms	3-Quinolinecarboxylic acid, 4-chloro-	[1]
Appearance	Solid, powder	[1][4]
CAS Number	179024-66-9	[1][5]

Table 1: Physical &amp; Chemical Properties of 4-Chloro-quinoline-3-carboxylic acid

## Section 2: Hazard Analysis & GHS Classification

A critical review of available Safety Data Sheets (SDS) reveals a significant lack of harmonized GHS classification for 4-Chloro-quinoline-3-carboxylic acid itself, with some sources providing no data.[5] However, data for structurally related quinoline derivatives, such as 4-chloroquinoline and other isomers, consistently point towards specific hazards.[6][7] A conservative approach, therefore, necessitates treating 4-Chloro-quinoline-3-carboxylic acid as possessing these potential hazards until proven otherwise.

The primary risks associated with compounds of this class include irritation to the skin, eyes, and respiratory system.[4][7] Harmful effects upon ingestion are also a significant concern.[6] The causality behind this lies in the reactivity of the quinoline nucleus and its substituents, which can interact with biological macromolecules, leading to irritation and potential toxicity.

Hazard Class	GHS Classification	Key Findings & Notes
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	While data for the specific compound is sparse, related quinolines are known to be harmful if ingested.[6][8]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	This is a consistent classification across similar quinoline compounds.[7] Direct contact can cause inflammation.[6]
Serious Eye Damage/Irritation	Category 2/2A (Causes serious eye irritation)	Direct contact with the powder can cause significant irritation and potential damage.[4][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	Inhalation of dust can irritate the respiratory tract.[7][9]
Carcinogenicity/Mutagenicity	Data Not Available	No specific data was found for this compound. However, studies on the parent compound, quinoline, have indicated potential mutagenic activity, warranting caution.[6]

Table 2: GHS Hazard Classification Analysis based on available data and surrogate compounds.

Diagram 1: Potential Hazard & Exposure Pathways

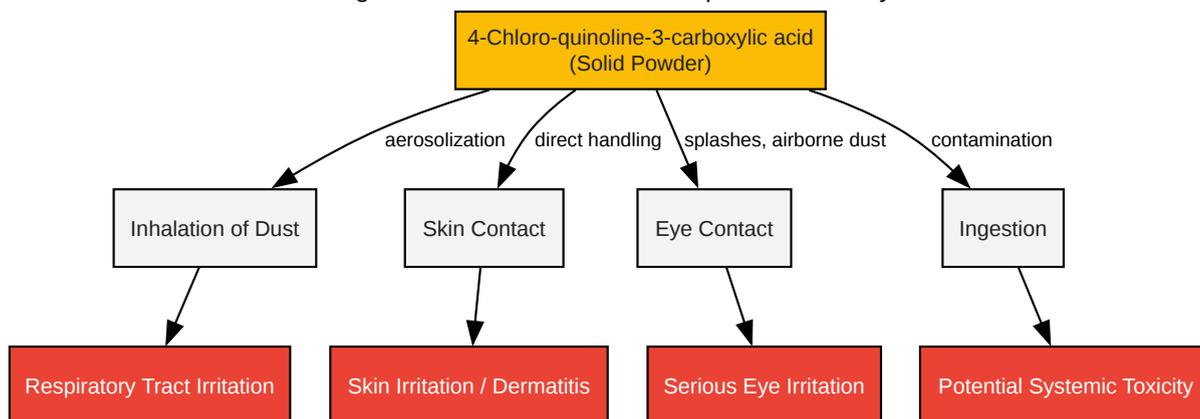
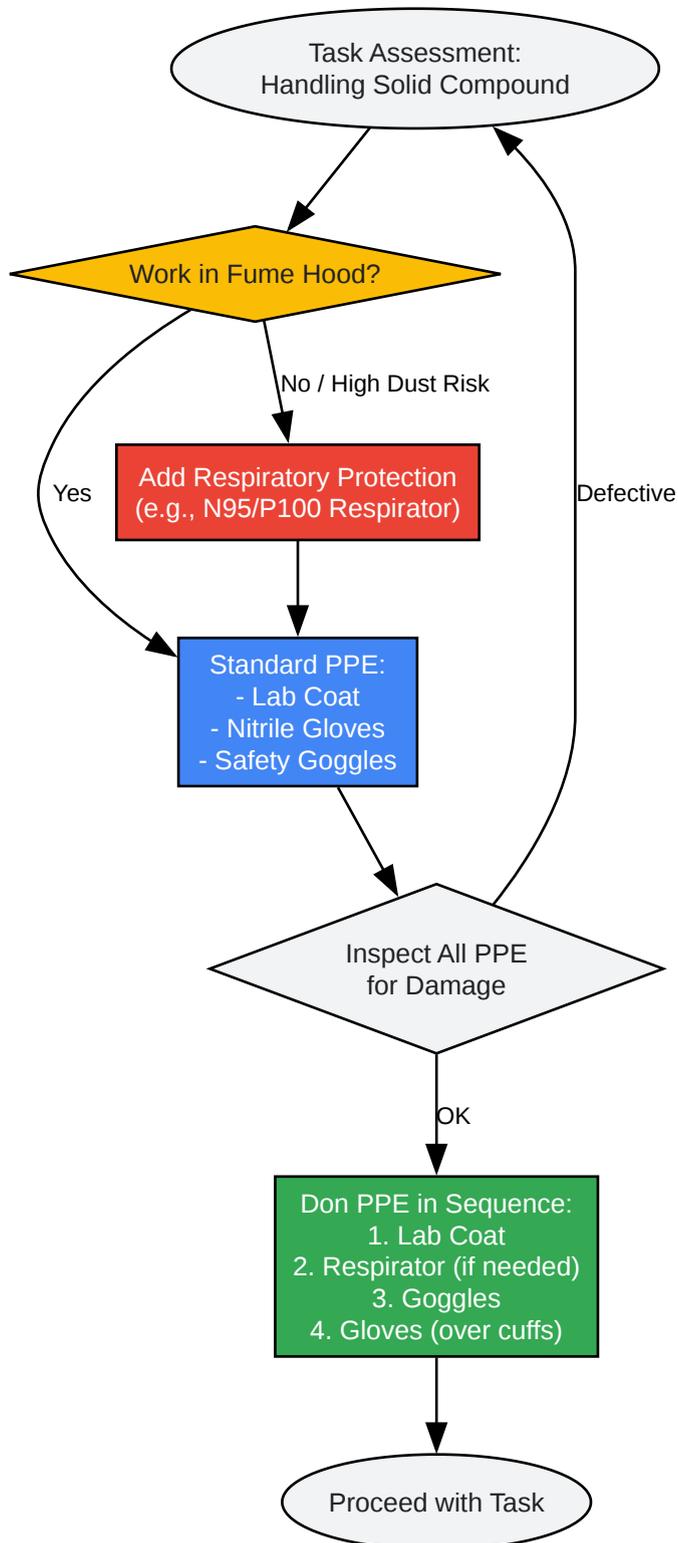


Diagram 2: PPE Selection & Donning Workflow



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Caption: Diagram 2: PPE Selection & Donning Workflow

## Section 4: Standard Operating Procedures for Handling & Storage

### Safe Handling:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and the work area (fume hood) is clean and uncluttered.
- **Aliquotting:** Avoid scooping or pouring the powder in a way that creates dust clouds. Use spatulas gently. For weighing, tare the container with the lid on to minimize the time the container is open.
- **Solution Preparation:** When dissolving, add the solid to the solvent slowly to prevent splashing.
- **Post-Handling:** After handling, decontaminate the work surface. Wash hands thoroughly with soap and water, even after removing gloves. [4][10] Contaminated work clothing should not be allowed out of the workplace. **Storage:**
- **Conditions:** Store the container tightly closed in a dry, cool, and well-ventilated place. [4][5] [10]\* **Incompatibilities:** Keep away from strong oxidizing agents, as these can lead to vigorous and potentially hazardous reactions. [6]\* **Security:** Store in a locked cabinet or area with restricted access to authorized personnel only. [10]

## Section 5: Emergency Protocols & First Response

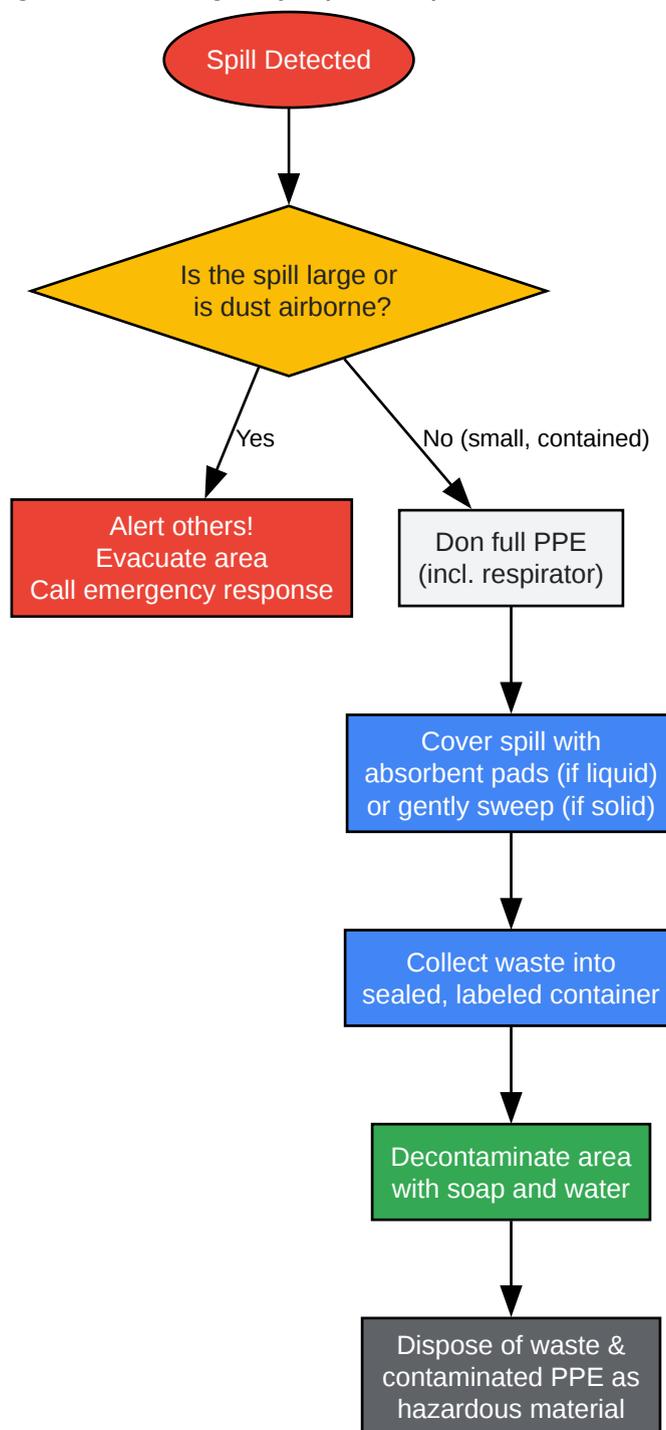
Immediate and correct response to an emergency can significantly mitigate harm.

### Accidental Release/Spill:

- **Evacuate & Secure:** Immediately alert others in the area and evacuate non-essential personnel. Secure the area and restrict access.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Assess:** Do not attempt cleanup without the proper PPE, including respiratory protection.

- **Contain & Clean:** For a small spill, carefully sweep up the solid material, avoiding dust generation. [9] Use a HEPA-filtered vacuum for larger spills if available. Place the collected material into a suitable, labeled, and sealed container for hazardous waste disposal. [6] 5. **Decontaminate:** Clean the spill area with soap and water once the solid is removed. [10] **Fire-Fighting Measures:**
- **Extinguishing Media:** Use dry chemical powder, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam. [5][6][9] Do not use a direct water jet, as it may scatter the powder.
- **Hazards:** Combustion may produce poisonous and corrosive fumes, including carbon monoxide, carbon dioxide, nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas. [6][9][11]\* **Protection:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear. [5][9] **First-Aid Measures:** The following are immediate first-response actions. In all cases of significant exposure, seek prompt medical attention and provide the attending physician with the Safety Data Sheet. [9]\* **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, begin artificial respiration immediately. [4][5][12]\* **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with plenty of soap and running water. [4][5][12]\* **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. [4][5][9] Remove contact lenses if present and easy to do. Continue rinsing.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. [4][5][9]

Diagram 3: Emergency Spill Response Decision Tree



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Caption: Diagram 3: Emergency Spill Response Decision Tree

## Section 6: Toxicological & Ecological Profile - A Data Gap Analysis

For 4-Chloro-quinoline-3-carboxylic acid (CAS 179024-66-9), specific, peer-reviewed toxicological and ecological data is largely unavailable in public databases and supplier SDS. [5] This data gap is common for research-grade chemicals. In the absence of specific data, a risk assessment must be based on the known properties of the chemical class. Quinolines can be toxic to aquatic life, and their release into the environment must be strictly avoided. The precautionary principle dictates that the compound should be handled as if it possesses the potential for long-term health effects and environmental toxicity until comprehensive data proves otherwise.

## Section 7: Disposal Considerations

All waste containing 4-Chloro-quinoline-3-carboxylic acid, including spilled material, empty containers, and contaminated PPE, must be treated as hazardous waste.

- Procedure: Dispose of contents and container at an approved waste disposal plant in accordance with all local, state, and federal regulations. [4][12]\* Environmental Precaution: Do not allow the chemical to enter drains, soil, or waterways. [9][10]

## References

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